

Mechanism of Action: Parathyroid Hormone (1-34), [Arg²] Analog

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Compound of Interest

Compound Name: *parathyroid hormone (1-34),
Arg(2)-*

CAS No.: 136250-66-3

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An In-Depth Technical Guide for Receptor Pharmacology and Signaling[1][2]

Executive Summary

Compound Identity: [Arg²]PTH(1-34) is a synthetic analog of the biologically active N-terminal fragment of parathyroid hormone (PTH). It is characterized by the substitution of the native Valine (in human/rat sequences) at position 2 with Arginine.

Core Significance: This analog serves as a critical molecular probe in GPCR pharmacology, specifically for the Parathyroid Hormone 1 Receptor (PTH1R). It is historically significant for elucidating the "Two-Site Model" of peptide-GPCR interaction. Unlike the wild-type ligand, [Arg²]PTH(1-34) demonstrates a decoupling of receptor binding from receptor activation in a species-dependent manner. It acts as a high-affinity partial agonist or antagonist on human and rat receptors, while functioning as a full agonist on opossum receptors.

Mechanism in Brief: The introduction of a positively charged Arginine residue at position 2 disrupts the hydrophobic interactions required for the N-terminus of the ligand to induce the active receptor conformation (

) within the transmembrane bundle, without significantly impairing the initial docking affinity mediated by the C-terminus.

Structural Biochemistry & The "Two-Site" Model[3]

To understand the mechanism of [Arg²]PTH(1-34), one must first grasp the bipartite nature of PTH1R activation.

The Native Interaction

The interaction between PTH(1-34) and PTH1R occurs in two distinct steps:

- Step 1 (Docking): The C-terminal region of the ligand (residues 15-34) binds to the large extracellular N-terminal domain (ECD) of the receptor. This provides high-affinity "tethering."
- Step 2 (Activation): The N-terminal region of the ligand (residues 1-14) folds into the transmembrane domain (TMD) bundle (specifically interacting with TM3, TM5, and TM6). This induces the conformational change required for G-protein coupling.[1]

The [Arg²] Modification Impact

- Position 2 Importance: Residue 2 (Valine in WT) is critical for Step 2. It sits deep within the receptor's transmembrane pocket.
- The Substitution: Replacing the hydrophobic Valine with the bulky, positively charged Arginine creates steric hindrance and electrostatic repulsion within the receptor's activation core.
- Result: The analog retains the ability to "dock" (Step 1) via its unmodified C-terminus but fails to efficiently "toggle" the receptor switches (Step 2) in human/rat receptors.

Receptor Pharmacology: Binding vs. Activation

The defining characteristic of [Arg²]PTH(1-34) is the divergence between its affinity (

) and its efficacy (

).

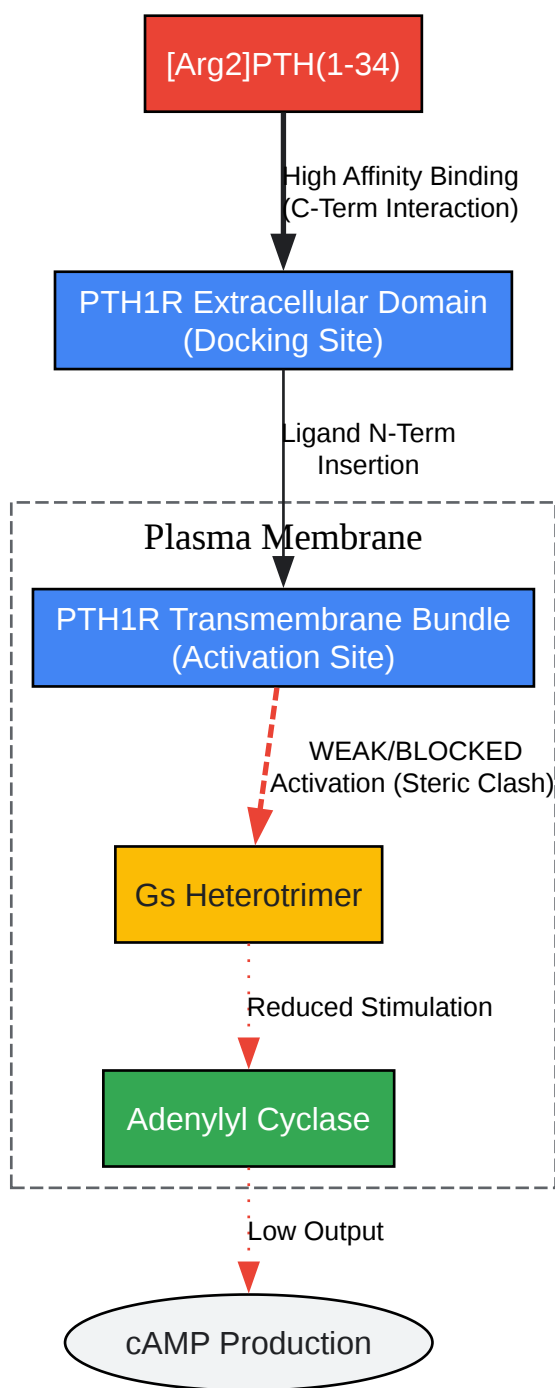
3.1 Comparative Data Profile

The following table summarizes the pharmacological profile of [Arg²]PTH(1-34) compared to Wild-Type (WT) PTH(1-34) across different receptor species. Note the "Uncoupling" effect in the Rat/Human systems.

Parameter	Species (Receptor)	WT PTH(1-34)	[Arg ²]PTH(1-34)	Mechanistic Insight
Binding Affinity ()	Rat (ROS 17/2. [2][3]8)	~1-2 nM	~0.5-1 nM	Higher Affinity: The Arg substitution stabilizes the "docked" state despite poor activation.
cAMP Potency ()	Rat (ROS 17/2. [3]8)	~1 nM	>100 nM	Potency Shift: Drastic reduction in signaling efficiency.
Intrinsic Activity ()	Rat (ROS 17/2. [3]8)	100%	~15-20%	Partial Agonism: Unable to fully stabilize the active -coupling conformation.
Intrinsic Activity ()	Opossum (OK Cells)	100%	100%	Species Specificity: The opossum receptor accommodates the Arg2 charge (likely due to TM residue differences).

3.2 Signaling Pathway Visualization

The diagram below illustrates the specific blockage point of [Arg²]PTH(1-34) in the Gs-cAMP signaling cascade.



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Caption: [Arg2]PTH(1-34) binds the ECD effectively but fails to induce the TMD conformational change required for robust Gs activation.

Experimental Protocols (Self-Validating Systems)

To study [Arg²]PTH(1-34), researchers must utilize a paired-assay approach: one assay to confirm physical presence (Binding) and another to assess functional output (cAMP).

Protocol A: Competitive Radioligand Binding Assay

Objective: To verify that [Arg²]PTH(1-34) binds the receptor with high affinity, ruling out "loss of binding" as the cause for low signaling.

Reagents:

- Radioligand:

I-[Nle

,Tyr

]bPTH(1-34)NH

(High specific activity).

- Cells: ROS 17/2.8 (Rat) or SaOS-2 (Human).
- Buffer: 50 mM Tris-HCl, 100 mM NaCl, 5 mM KCl, 2 mM CaCl₂, 5% Heat-inactivated horse serum, pH 7.4.

Workflow:

- Preparation: Plate cells in 24-well plates to reach confluence.
- Incubation: Replace media with Binding Buffer containing a fixed concentration of Radioligand (~100,000 cpm/well).
- Competition: Add increasing concentrations of [Arg²]PTH(1-34) (10⁻¹⁰ M to 10⁻⁶ M) to competing wells.
- Equilibrium: Incubate at 15°C for 4 hours. Note: Lower temperature prevents receptor internalization, ensuring measurement of surface binding only.

- Termination: Aspirate buffer and wash 3x with ice-cold PBS.
- Lysis & Counting: Solubilize cells in 1N NaOH and count radioactivity in a gamma counter.
- Validation: The

should be

5 nM. If

> 50 nM, the peptide may be degraded or the receptor density is insufficient.

Protocol B: cAMP Accumulation Assay (Functional Readout)

Objective: To quantify the partial agonist/antagonist activity.

Reagents:

- IBMX: 3-isobutyl-1-methylxanthine (Phosphodiesterase inhibitor).
- Detection: cAMP HTRF (Homogeneous Time Resolved Fluorescence) kit or RIA.

Workflow:

- Induction: Treat cells with 1 mM IBMX in serum-free medium for 15 minutes at 37°C.
- Stimulation: Add [Arg²]PTH(1-34) at varying concentrations (M to M).
 - Control: Run a parallel curve with WT PTH(1-34).
- Reaction: Incubate for exactly 15 minutes at Room Temperature.
- Lysis: Add lysis buffer containing HTRF cryptate/acceptor conjugates.
- Readout: Measure fluorescence ratio (665nm/620nm).
- Data Analysis: Plot Dose-Response curves.

- Expectation: [Arg²]PTH(1-34) should show a flattened curve (lower) compared to WT.

Mechanistic Deep Dive: The Transmembrane Determinants

Why does this analog work in Opossums but not Rats? This biological curiosity reveals the precise molecular contacts.

Research using Chimeric Receptors (Rat/Opossum hybrids) identified specific residues in Transmembrane Helix 5 (TM5) and Transmembrane Helix 6 (TM6) as the "gatekeepers" for Arg².^[4]

- Rat Receptor: Contains specific hydrophobic residues that clash with the Arg² positive charge.
- Opossum Receptor: Contains variant residues (likely polar or smaller) that accommodate the Arg² side chain, allowing the helix to rotate and activate Gs.

This confirms that ligand position 2 interacts directly with the extracellular ends of TM5 and TM6, a critical pivot point for Class B GPCR activation.

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